

molecular structure and formula of roxindole hydrochloride C₂₃H₂₆N₂O.HCl

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Compound of Interest

Compound Name: *Roxindole Hydrochloride*

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An In-depth Technical Guide to the Molecular Structure and Formula of **Roxindole Hydrochloride** (C₂₃H₂₆N₂O.HCl)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, chemical formula, and associated physicochemical and pharmacological properties of **roxindole hydrochloride**. It includes a summary of its receptor binding affinities, details on its synthetic routes, and a visualization of its primary signaling pathways.

Molecular Structure and Formula

Roxindole is an indole-derivative compound classified as a dopaminergic and serotonergic agent. The hydrochloride salt is the commonly used form in research and development.

- Chemical Name: 3-[4-(4-phenyl-3,6-dihydro-2H-pyridin-1-yl)butyl]-1H-indol-5-ol hydrochloride
- Molecular Formula: C₂₃H₂₆N₂O·HCl
- IUPAC Name: 3-[4-(4-phenyl-3,6-dihydro-2H-pyridin-1-yl)butyl]-1H-indol-5-ol;hydrochloride[1]
- CAS Number: 108050-82-4[1][2][3][4]
- Synonyms: EMD 49980[2][5]

The core structure consists of an indol-5-ol moiety connected via a butyl chain to a 4-phenyl-1,2,3,6-tetrahydropyridine group. The hydrochloride salt is formed by the protonation of the basic nitrogen atom in the tetrahydropyridine ring.

Physicochemical and Pharmacological Data

The key quantitative properties of **roxindole hydrochloride** are summarized below. This data is essential for experimental design, formulation, and understanding its pharmacological profile.

Property	Value	Reference(s)
Molecular Weight	382.93 g/mol	[2][3][4]
Monoisotopic Mass	346.2045 g/mol (for the free base)	[6][7]
Melting Point	165 °C	[4]
Solubility	Soluble to 50 mM in DMSO with gentle warming.	[2]
Purity	≥98% (as determined by HPLC)	[2][5]
Receptor Affinity (pKi)	Human Dopamine Receptors:- D ₂ : 8.55- D ₃ : 8.93- D ₄ : 8.23Human Serotonin Receptors:- 5-HT _{1a} : 9.42- 5- HT _{1e} : 6.00- 5-HT _{1o} : 7.05	[2][5]
IC ₅₀	5-HT _{1a} Receptor: 0.9 nM	[8]
In Vivo Efficacy (ED ₅₀)	- Inhibition of apomorphine- induced climbing (mice): 1.4 mg/kg s.c.- Inhibition of apomorphine-induced stereotyped behavior (rats): 0.65 mg/kg s.c.- Inhibition of conditioned avoidance response (rats): 1.5 mg/kg s.c.	[8]

Experimental Protocols

The definitive structure and synthesis of roxindole have been established through various chemical and analytical methods. The following sections outline the key experimental approaches cited in the literature.

Synthesis of Roxindole

Two notable synthetic routes for roxindole have been reported, designed to improve yield and efficiency over earlier methods.

Method 1: Phase-Transfer Catalysis

A high-yield synthetic route has been described that utilizes a phase-transfer catalyzed reaction as the key step. This procedure involves the direct reaction of gamma-butyrolactone with 5-methoxyindole to produce the essential indolylbutyric acid derivative in a single step.^[1] This method is noted for its efficiency. The detailed experimental protocol, including specific catalysts, solvent systems, reaction conditions, and purification techniques, is available in the full publication by Csende, F. (2001), *Archiv der Pharmazie*.

Method 2: Grignard Reaction with Succinic Anhydride

A concise synthetic approach has been developed to enable multi-gram synthesis from inexpensive starting materials.^[3] The key step in this route is the addition of succinic anhydride to 5-methoxyindolylmagnesium bromide (a Grignard reagent). This strategy effectively circumvents the more cumbersome construction of the indole moiety required in the original synthetic pathways.^[3] For a detailed methodology, including the preparation of the Grignard reagent, reaction stoichiometry, temperature controls, and purification protocols, researchers should consult the full paper by Lange, J. H. M., et al. (1999), *Bioorganic & Medicinal Chemistry Letters*.

Structural Characterization

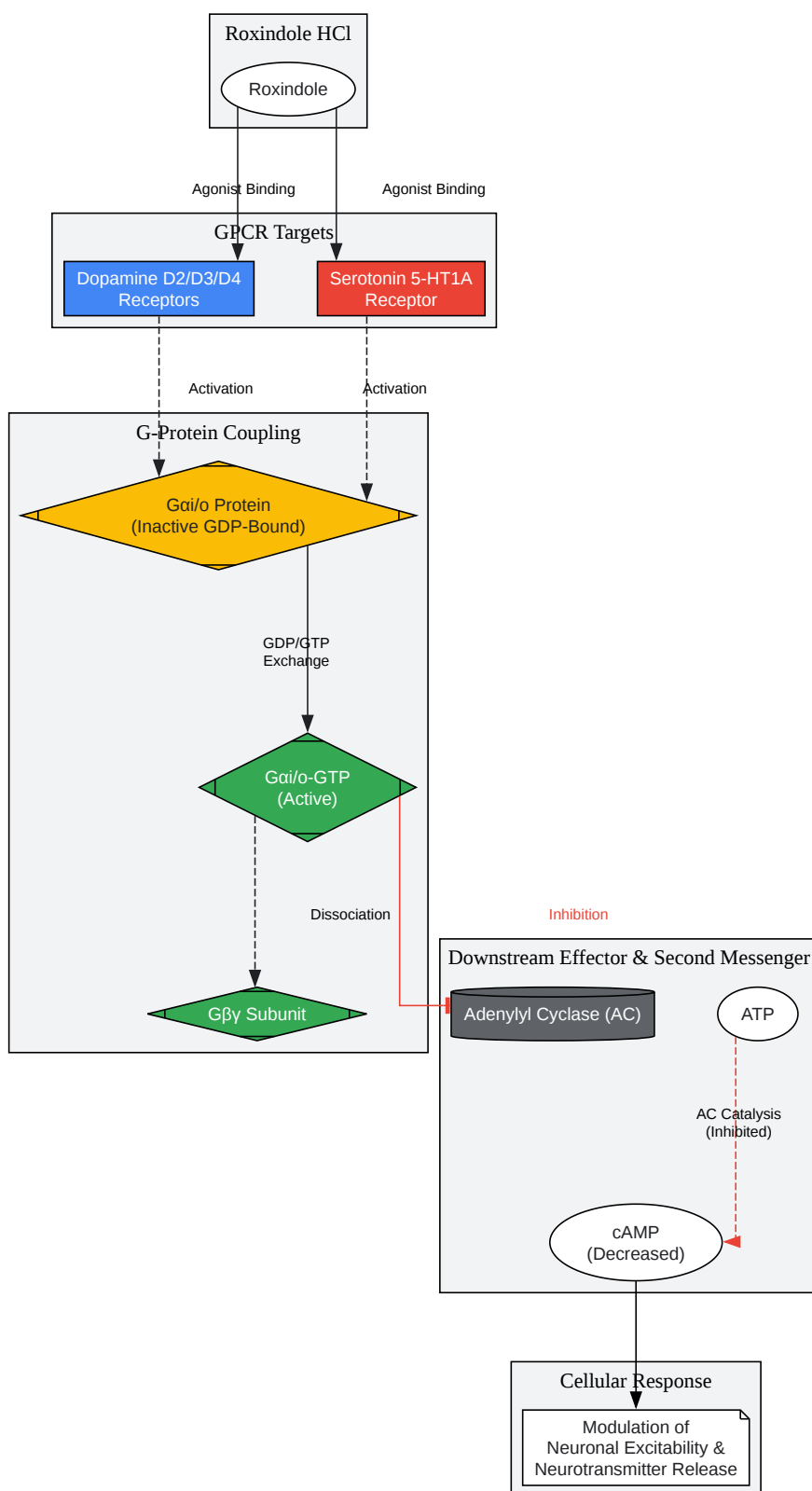
Standard analytical techniques are employed to confirm the identity and purity of the synthesized **roxindole hydrochloride**. While specific spectral data is contained within the primary literature, the general protocol involves:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Used to determine the number and environment of protons, confirming the presence of the indole, phenyl, tetrahydropyridine, and butyl chain protons.
 - ^{13}C NMR: Used to identify all unique carbon atoms in the molecule, confirming the carbon skeleton.
 - 2D NMR (e.g., COSY, HSQC, HMBC): Employed to establish connectivity between protons and carbons, providing definitive structural elucidation.
- Mass Spectrometry (MS):
 - Used to confirm the molecular weight of the compound. High-resolution mass spectrometry (HRMS) provides the exact mass, which validates the molecular formula. Fragmentation patterns can further corroborate the proposed structure.
- Infrared (IR) Spectroscopy:
 - Used to identify key functional groups, such as the O-H stretch of the phenol, N-H stretch of the indole, and C-H stretches of aromatic and aliphatic groups.
- High-Performance Liquid Chromatography (HPLC):
 - Used to determine the purity of the final compound, typically showing a purity of $\geq 98\%$.[\[2\]](#)
[\[5\]](#)

Signaling Pathways and Mechanism of Action

Roxindole hydrochloride exerts its pharmacological effects primarily through its interaction with dopamine and serotonin receptor systems. It acts as a potent partial agonist at D_2 -like dopamine autoreceptors and as an agonist at $5\text{-HT}_{1\text{a}}$ serotonin receptors.[\[2\]](#)[\[5\]](#)[\[8\]](#) Both D_2 -like and $5\text{-HT}_{1\text{a}}$ receptors are G-protein coupled receptors (GPCRs) that signal through the inhibitory G-protein, Gai/o .

The activation of these receptors by roxindole initiates a signaling cascade that leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular levels of cyclic AMP (cAMP). This primary mechanism modulates neuronal excitability and neurotransmitter release.



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Roxindole's primary signaling pathway via Gai/o-coupled receptors.

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